

# Quantifying RTI-336 Dopamine Transporter Occupancy In Vivo: Application Notes and Protocols

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## Compound of Interest

Compound Name: RTI-336 free base

Cat. No.: B15186486

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## Introduction

RTI-336, a phenyltropane analog, is a potent and selective dopamine transporter (DAT) inhibitor that has been investigated as a potential pharmacotherapy for cocaine dependence.<sup>[1][2][3][4]</sup> Its mechanism of action involves blocking the reuptake of dopamine from the synaptic cleft, thereby increasing extracellular dopamine levels. Understanding the in vivo DAT occupancy of RTI-336 at different doses is crucial for optimizing its therapeutic window, ensuring sufficient target engagement for efficacy while minimizing potential side effects.

These application notes provide a comprehensive overview of the methodologies used to quantify RTI-336 DAT occupancy in vivo, including detailed experimental protocols and a summary of available quantitative data. The information is intended to guide researchers in designing and executing studies to evaluate the pharmacodynamic properties of RTI-336 and similar compounds.

## Quantitative Data Summary

The following tables summarize the in vitro binding affinities and in vivo DAT occupancy of RTI-336.

Table 1: In Vitro Binding Affinity of RTI-336 for Monoamine Transporters

Transporter	Radioligand	K <sub>i</sub> (nM)	Reference
Dopamine Transporter (DAT)	[ <sup>3</sup> H]CFT	4.09	<a href="#">[5]</a>
Serotonin Transporter (SERT)	[ <sup>3</sup> H]Paroxetine	5741	<a href="#">[5]</a>
Norepinephrine Transporter (NET)	[ <sup>3</sup> H]Nisoxetine	1714	<a href="#">[5]</a>

K<sub>i</sub> (Inhibition constant) is a measure of the binding affinity of a ligand for a receptor. A lower K<sub>i</sub> value indicates a higher affinity.

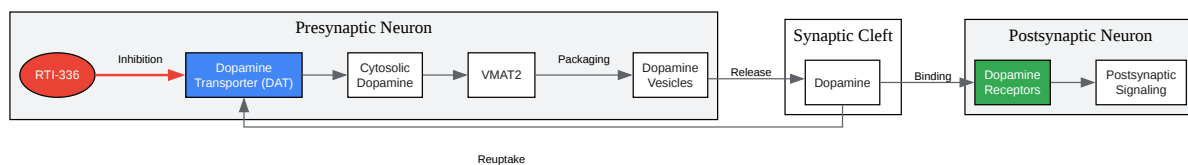
Table 2: In Vivo Dopamine Transporter (DAT) Occupancy of RTI-336 in Non-Human Primates

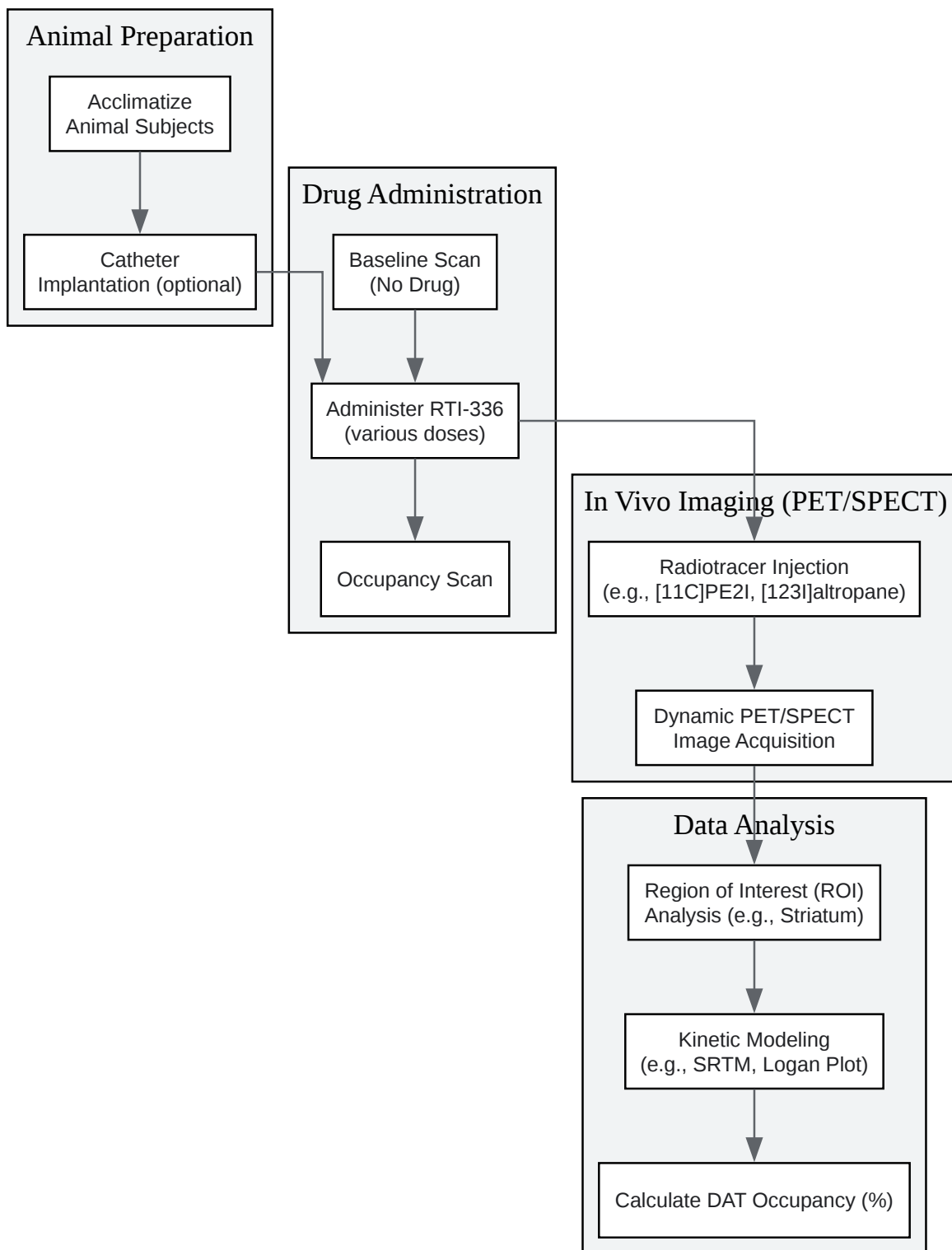
Species	Dose (mg/kg)	Route of Administration	DAT Occupancy (%)	Reference
Rhesus Monkey	1.0	Intramuscular (i.m.)	~90	<a href="#">[6]</a>

This table reflects the publicly available data on in vivo DAT occupancy for RTI-336. Further studies are required to establish a full dose-occupancy curve.

## Signaling Pathways and Experimental Workflow

The following diagrams illustrate the dopamine transporter signaling pathway and a general experimental workflow for quantifying DAT occupancy in vivo.





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## References

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